

# Personal protective equipment for handling 3-Fluorobenzaldehyde

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## Compound of Interest

Compound Name: 3-Fluorobenzaldehyde

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## Essential Safety and Handling Guide for 3-Fluorobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **3-Fluorobenzaldehyde**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Chemical Safety and Hazard Information

**3-Fluorobenzaldehyde** is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation. It is also harmful if swallowed.<sup>[1]</sup> Understanding its physical and chemical properties is fundamental to safe handling.

Property	Value	Source
CAS Number	456-48-4	[1]
Molecular Formula	C7H5FO	[2]
Molecular Weight	124.11 g/mol	[2]
Appearance	Colorless to yellow liquid	[3]
Boiling Point	181 °C / 357.8 °F	[3]
Flash Point	56 °C / 132.8 °F	[1]
Density	1.17 g/mL at 25 °C	

Hazard Classification	Statement	Source
Flammable Liquid	Category 3	[1]
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[1]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[1]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	[1]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Fluorobenzaldehyde** to minimize exposure and ensure personal safety.

Protection Type	Specification	Standard
Eye and Face Protection	Chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes. An apron may be required for splash hazards.	
Respiratory Protection	A NIOSH/MSHA approved respirator with an appropriate cartridge (e.g., type ABEK) is necessary if working outside a fume hood, if ventilation is inadequate, or if experiencing respiratory irritation.[1]	

## Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural workflow for the safe handling of **3-Fluorobenzaldehyde** from receipt to disposal.

### 1. Preparation and Engineering Controls:

- Ensure a calibrated chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[1]
- Prepare all necessary equipment (glassware, stir plates, etc.) within the fume hood.
- Have spill control materials (e.g., sand, vermiculite) readily available.[1][4]

### 2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat, ensuring it is fully buttoned.
- Wear closed-toe shoes.

- Put on chemical safety goggles.
- Wear the appropriate chemical-resistant gloves.

### 3. Handling and Experimental Use:

- Conduct all work with **3-Fluorobenzaldehyde** inside a certified chemical fume hood.
- Ground and bond containers when transferring the chemical to prevent static discharge.
- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[4\]](#)
- Avoid inhalation of vapors and contact with skin and eyes.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)
- Keep away from heat, sparks, and open flames.[\[4\]](#)[\[5\]](#)

### 4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents.[\[1\]](#)[\[4\]](#)
- The storage container must be tightly sealed.[\[4\]](#)

### 5. Spill and Emergency Procedures:

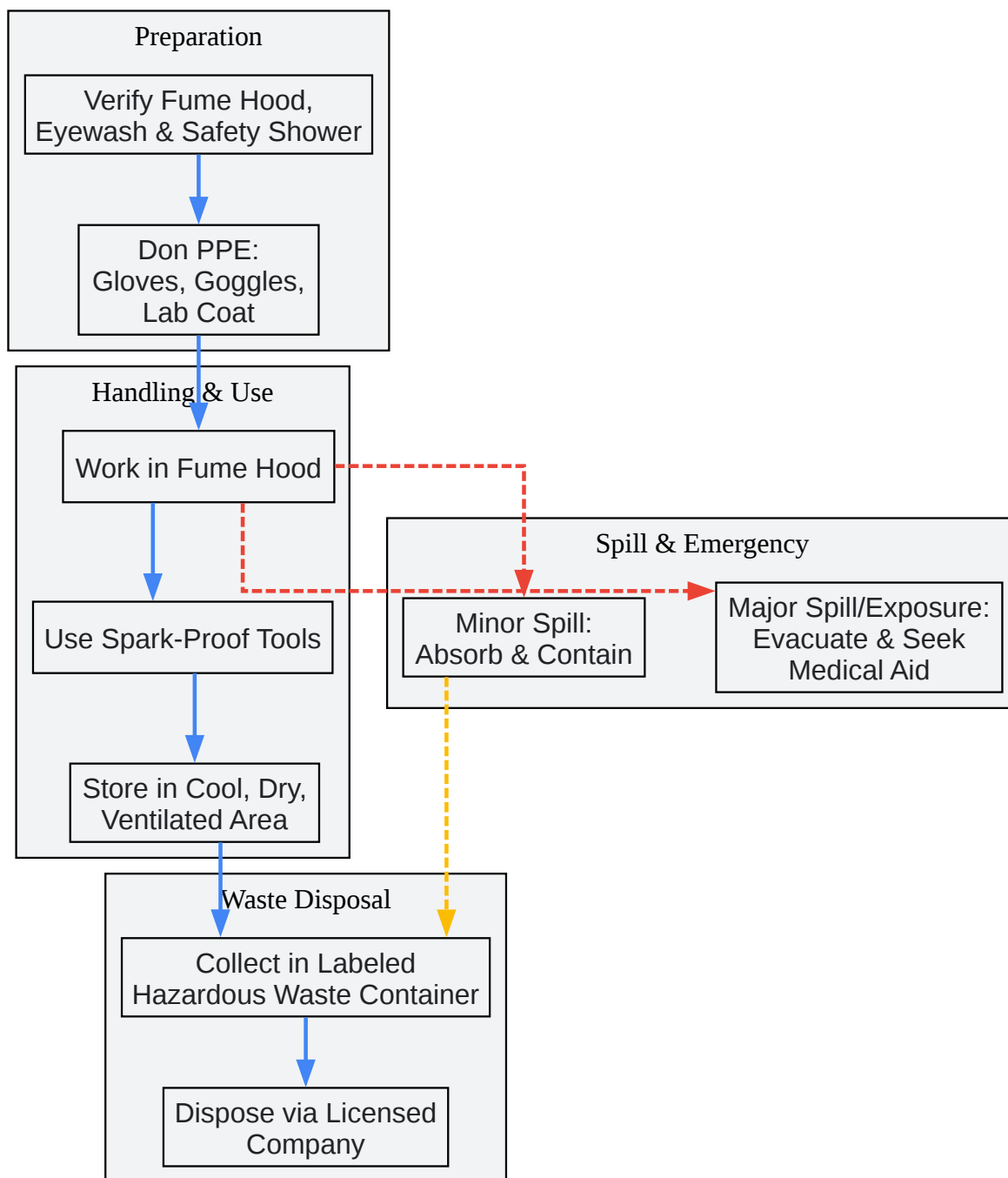
- Minor Spill: In a fume hood, absorb the spill with an inert material (e.g., sand, vermiculite).[\[4\]](#)  
Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
- Major Spill: Evacuate the area and alert the appropriate emergency response team.
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[4\]](#)[\[5\]](#)

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4][5]

#### 6. Disposal Plan:

- All waste containing **3-Fluorobenzaldehyde**, including contaminated materials, must be treated as hazardous waste.
- Collect all chemical waste in a designated, properly labeled, and sealed container.
- Dispose of the hazardous waste through a licensed disposal company, following all local, state, and federal regulations.[5]

## Workflow Diagram



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Caption: Workflow for handling **3-Fluorobenzaldehyde**.

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